

safety and handling guidelines for Benzyl-PEG14-alcohol

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Compound of Interest

Compound Name: Benzyl-PEG14-alcohol

Cat. No.: B11928036

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An In-depth Technical Guide to the Safety and Handling of **Benzyl-PEG14-alcohol**

Disclaimer

No specific Safety Data Sheet (SDS) is currently available for **Benzyl-PEG14-alcohol**. This guide is compiled from publicly available safety information for Benzyl Alcohol and Polyethylene Glycol (PEG). The PEGylation of benzyl alcohol is expected to alter its physicochemical and toxicological properties. This document should be used as a guideline only. A thorough risk assessment should be conducted by qualified personnel before handling **Benzyl-PEG14-alcohol**.

Introduction

Benzyl-PEG14-alcohol is a molecule that combines the aromatic benzyl alcohol moiety with a polyethylene glycol (PEG) chain of 14 repeating ethylene oxide units. Benzyl alcohol is a commonly used solvent and preservative, while PEGylation is a widely employed technique in drug development to enhance the solubility, stability, and pharmacokinetic profile of molecules. This guide provides a comprehensive overview of the known safety and handling considerations for the constituent parts of **Benzyl-PEG14-alcohol**, intended for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

The primary hazards associated with **Benzyl-PEG14-alcohol** are expected to derive from the benzyl alcohol component. Polyethylene glycols are generally considered to have low toxicity. [\[1\]](#)[\[2\]](#)

GHS Classification for Benzyl Alcohol:

- Acute Toxicity, Oral (Category 4)[\[3\]](#)
- Acute Toxicity, Inhalation (Category 4)[\[3\]](#)
- Serious Eye Irritation (Category 2A)[\[3\]](#)
- Skin Irritation (Category 2)
- May cause an allergic skin reaction.

Hazard Statements for Benzyl Alcohol:

- H302: Harmful if swallowed.
- H332: Harmful if inhaled.
- H319: Causes serious eye irritation.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

The Influence of the PEG-14 Moiety

The addition of a 14-unit polyethylene glycol chain is likely to significantly alter the properties of benzyl alcohol:

- **Increased Water Solubility:** PEGs are hydrophilic and will increase the aqueous solubility of the molecule.
- **Reduced Volatility:** The increased molecular weight will lead to a lower vapor pressure, reducing the inhalation hazard.
- **Altered Toxicity Profile:** PEGylation generally reduces the toxicity of parent compounds. PEGs themselves have very low oral and dermal toxicity. However, the complete toxicological profile of **Benzyl-PEG14-alcohol** has not been determined.
- **Potential for Anti-PEG Antibodies:** Repeated exposure to PEGylated compounds can lead to the formation of anti-PEG antibodies, which may affect the efficacy and safety of the substance.

Data Presentation

Table 1: Physical and Chemical Properties of Benzyl Alcohol

Property	Value	Reference
Molecular Formula	C ₇ H ₈ O	
Molecular Weight	108.14 g/mol	
Appearance	Colorless liquid	
Odor	Mildly aromatic	
Boiling Point	205.3 °C (401.5 °F)	
Melting Point	-15.2 °C (4.6 °F)	
Flash Point	104 °C (219 °F)	
Solubility in Water	4 g/100 mL	
Density	1.044 g/cm ³	

Table 2: Acute Toxicity Data for Benzyl Alcohol

Route	Species	Value	Reference
Oral LD50	Rat	1230 mg/kg	
Dermal LD50	Rabbit	2000 mg/kg	

Experimental Protocols

Standard Handling Procedure

A standard protocol for handling **Benzyl-PEG14-alcohol** in a laboratory setting should be established to minimize exposure.

Materials:

- **Benzyl-PEG14-alcohol**
- Appropriate solvent
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves
- Chemical fume hood
- Analytical balance
- Glassware

Procedure:

- Don appropriate PPE before handling the compound.
- Perform all manipulations of the compound within a certified chemical fume hood.
- Accurately weigh the desired amount of **Benzyl-PEG14-alcohol**.
- Add the solvent to the solid in a suitable container.

- Mix until the compound is fully dissolved.
- Clearly label the container with the compound name, concentration, date, and responsible individual.
- Clean any spills immediately according to the spill response protocol.
- Dispose of waste in a designated, labeled hazardous waste container.

Spill Response Protocol

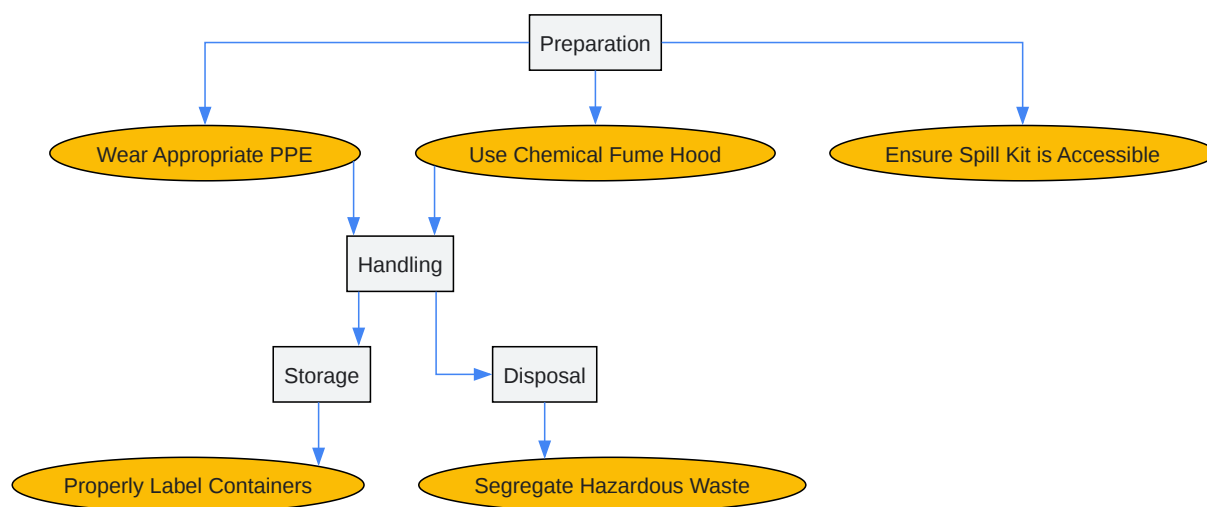
For small spills:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection if necessary.
- Contain the spill with an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a sealed container for hazardous waste disposal.
- Clean the spill area with a suitable solvent and then with soap and water.

For large spills:

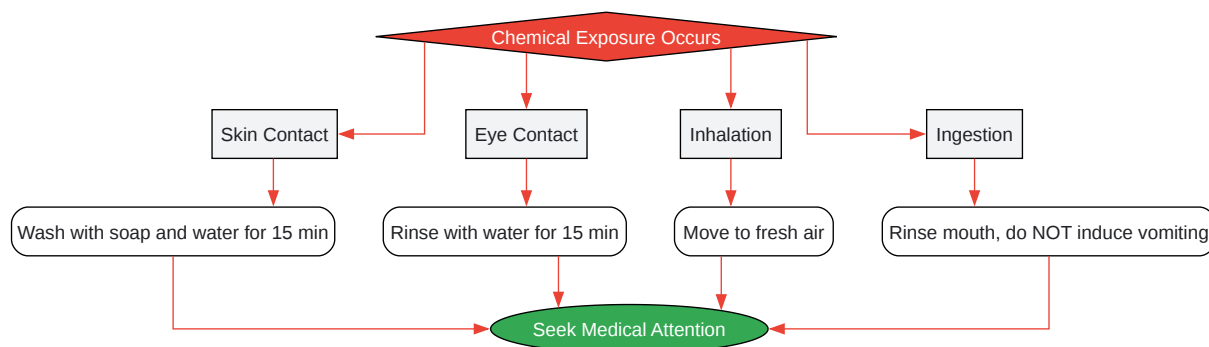
- Evacuate the laboratory and alert others.
- Contact the institution's emergency response team.
- Do not attempt to clean up a large spill without proper training and equipment.

Mandatory Visualizations



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Caption: General Laboratory Chemical Handling Workflow.



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Caption: First Aid Protocol for Chemical Exposure.

Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or into the environment.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are required.
- Skin Protection: A lab coat and chemical-resistant gloves (e.g., nitrile) are mandatory.

- Respiratory Protection: If working outside of a fume hood or if aerosols may be generated, a NIOSH-approved respirator is necessary.

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- After Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Conclusion

While specific safety data for **Benzyl-PEG14-alcohol** is not available, a conservative approach based on the known hazards of benzyl alcohol is recommended. The addition of the PEG-14 chain is likely to reduce the overall toxicity and volatility of the molecule. However, all laboratory personnel should adhere to strict safety protocols, including the use of appropriate personal protective equipment and engineering controls, when handling this compound. A comprehensive, substance-specific risk assessment is the most reliable way to ensure a safe working environment.

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